

Impact of old blood samples on Lymphoprep separation efficiency.

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Lymphoprep*

Cat. No.: *B1260219*

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Technical Support Center: Lymphoprep® Separation Efficiency

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering issues with **Lymphoprep®** separation, particularly when working with older blood samples.

Frequently Asked Questions (FAQs)

Q1: What is the maximum recommended age of a blood sample for optimal PBMC separation with **Lymphoprep®**?

For the best results, it is recommended to process blood samples as fresh as possible, ideally within 2-6 hours of collection.^[1] While processing within 24 hours is often acceptable, delays beyond this can significantly impact the quality of the separation, leading to lower recovery and viability of peripheral blood mononuclear cells (PBMCs).^{[2][3]} If blood has been stored for more than 2 hours, it is advisable to increase the centrifugation time to 30 minutes.^{[4][5][6]}

Q2: How does the age of a blood sample affect **Lymphoprep®** separation efficiency?

As blood samples age, several changes occur that can negatively impact the efficiency of **Lymphoprep®** separation:

- **Changes in Granulocyte Density:** With time, granulocytes can undergo changes in density, causing them to co-migrate with the mononuclear cell layer during centrifugation, resulting in contamination of the final PBMC fraction.[\[2\]](#)[\[7\]](#)
- **Decreased Cell Viability:** The viability of lymphocytes and other mononuclear cells decreases with prolonged storage, which can affect their buoyant density and lead to lower recovery.[\[1\]](#)[\[3\]](#)[\[8\]](#)
- **Increased Cell Death and Aggregation:** Cell death can lead to the formation of aggregates, which can trap mononuclear cells and prevent their proper separation.

Q3: What are the ideal storage and transport temperatures for blood samples prior to PBMC isolation?

It is recommended to transport and store whole blood at room temperature (18-25°C) if processing is to occur within 24 hours.[\[3\]](#) Refrigeration (4°C) can have a marked negative effect on PBMC yield and may lead to an increase in the proportion of B cells and a decrease in CD4+ T cells in the isolated fraction.[\[9\]](#)[\[10\]](#)

Q4: Can I use blood samples older than 24 hours with **Lymphoprep®**?

While it is not ideal, it is possible to process blood samples older than 24 hours. However, be aware of the potential for reduced cell viability and purity. For older samples, consider the following:

- **Increased Centrifugation Time:** Extend the centrifugation time to 30 minutes to improve the separation of mononuclear cells.[\[4\]](#)[\[5\]](#)
- **Granulocyte Depletion:** For effective removal of contaminating granulocytes in older samples, consider using immunodensity cell separation techniques, such as RosetteSep™ Human Granulocyte Depletion Cocktail, prior to **Lymphoprep®** separation.[\[2\]](#)

Troubleshooting Guide

This guide addresses common issues encountered during **Lymphoprep®** separation, with a focus on problems arising from the use of older blood samples.

Issue	Potential Cause	Recommended Solution
Low PBMC Yield	Old Blood Sample: Reduced cell viability and changes in cell density in samples older than 24 hours.[1][8]	Process samples as fresh as possible. If using older blood, be aware that lower yields are expected.
Incorrect Centrifugation Speed/Time: Suboptimal g-force or duration of spin.[11]	Ensure the centrifuge is correctly calibrated and set to the recommended speed (typically 800 x g) and time (20 minutes for fresh samples, 30 minutes for samples older than 2 hours).[4][5]	
Incorrect Temperature: Blood, Lymphoprep®, and centrifuge are not at room temperature (15-25°C).[2]	Allow all reagents and the centrifuge to equilibrate to room temperature before starting the procedure.	
Improper Layering: Mixing of the blood and Lymphoprep® layers.[4]	Carefully layer the diluted blood on top of the Lymphoprep® to create a distinct interface.	
Granulocyte Contamination in PBMC Layer	Aged Blood Sample: Granulocytes in older blood (>24 hours) change density and co-migrate with PBMCs.[2][7]	For older samples, use a granulocyte depletion cocktail (e.g., RosetteSep™) before Lymphoprep® separation.[2]
Incorrect Centrifugation Temperature: Centrifugation at temperatures below room temperature can alter cell densities.	Ensure centrifugation is performed at room temperature (18-25°C).	

Red Blood Cell (RBC) Contamination	Improper Collection of PBMC Layer: Aspiration of the RBC pellet along with the mononuclear cell layer.	Carefully aspirate the PBMC layer from the plasma-Lymphoprep® interface without disturbing the underlying layers.
"Buffy Coat" not well-defined	This can occur with very fresh or very old blood. Ensure proper dilution of the blood sample before layering.	
Low Cell Viability	Delayed Processing: Cell viability naturally decreases over time.[8][12]	Process blood samples as soon as possible after collection.
Harsh Handling: Excessive vortexing or forceful pipetting can damage cells.	Handle the blood sample and isolated cells gently throughout the procedure.	
Incorrect Reagent Temperature: Using cold reagents can shock the cells.	Ensure all solutions are at room temperature.[2]	

Quantitative Data Summary

The age of a blood sample has a quantifiable impact on the yield and viability of isolated PBMCs. The following table summarizes data from a study comparing PBMC isolation from blood processed within 6 hours versus after 20 hours.[8]

Parameter	Processing Time ≤ 6 hours	Processing Time ≥ 20 hours	p-value
PBMC Yield (x 10 ⁶ cells/mL of blood)	1.6 ± 1.8	3.1 ± 2.0	< 0.0001
Cell Viability (%)	95.8 ± 3.9	91.0 ± 6.5	< 0.0001

Data presented as mean ± standard deviation.[8]

Experimental Protocols

Standard Protocol for PBMC Isolation using Lymphoprep®

This protocol is suitable for fresh blood samples (processed within 2 hours of collection).

- Ensure the blood sample, phosphate-buffered saline (PBS), and **Lymphoprep®** are at room temperature (15-25°C).[2]
- Dilute the whole blood with an equal volume of PBS.
- Carefully layer the diluted blood on top of the **Lymphoprep®** in a centrifuge tube, minimizing the mixing of the two layers.[4]
- Centrifuge at 800 x g for 20 minutes at room temperature with the centrifuge brake off.[4][6]
- After centrifugation, carefully aspirate the upper plasma layer without disturbing the mononuclear cell layer at the interface.
- Collect the mononuclear cell layer using a clean pipette.
- Wash the collected cells by adding an excess of PBS and centrifuging at 250 x g for 10 minutes.[4]
- Discard the supernatant and resuspend the cell pellet in the desired medium for downstream applications.

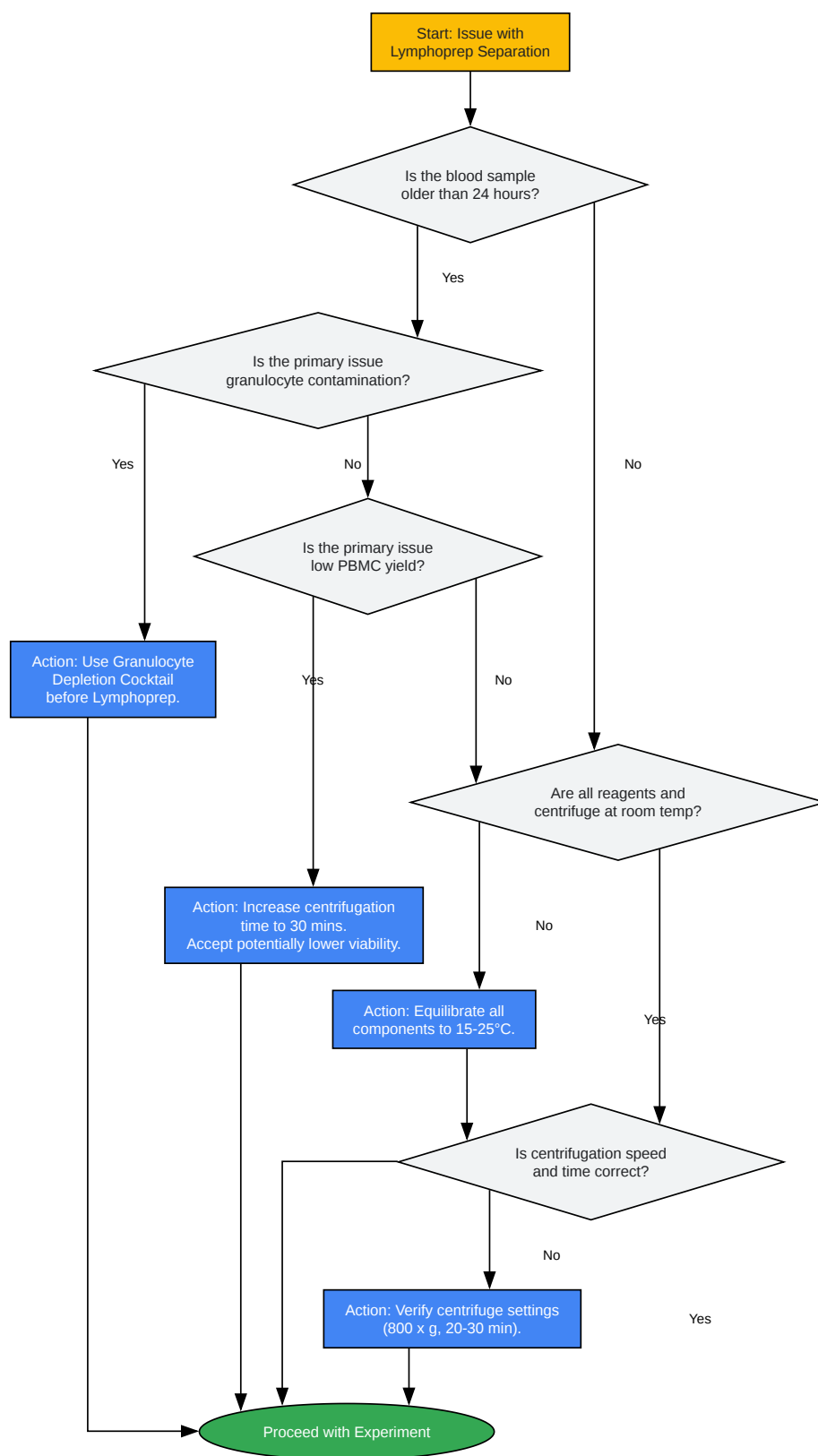
Modified Protocol for Older Blood Samples (>24 hours) with Granulocyte Depletion

This protocol incorporates a granulocyte depletion step to improve the purity of PBMCs from aged blood.

- Ensure the whole blood sample, PBS with 2% Fetal Bovine Serum (FBS), RosetteSep™ Human Granulocyte Depletion Cocktail, and **Lymphoprep®** are all at room temperature (15-25°C).[2]

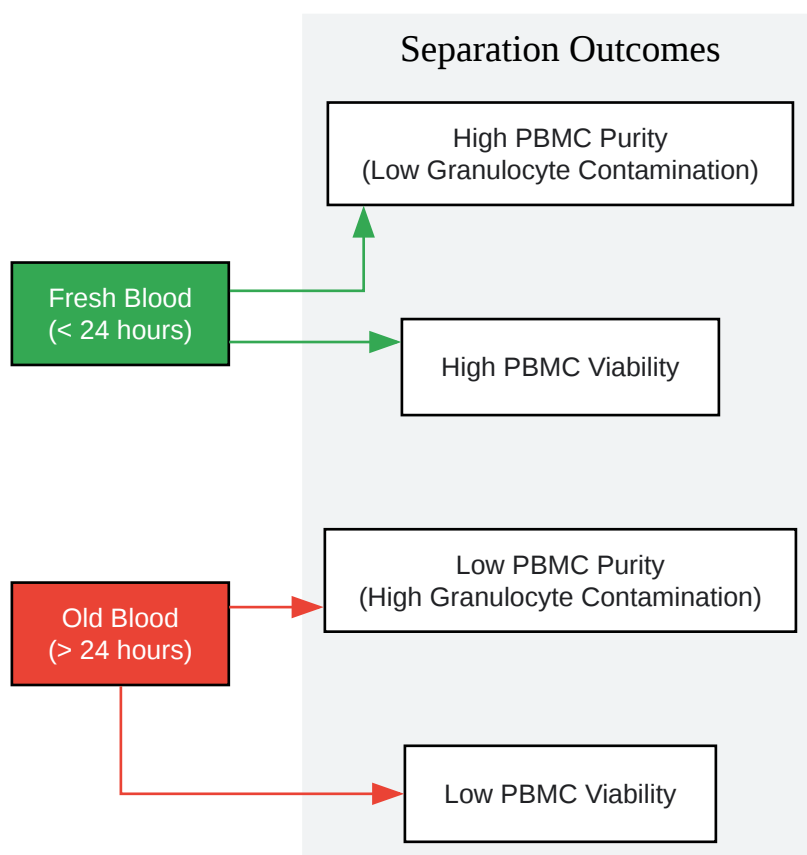
- Add the RosetteSep™ Human Granulocyte Depletion Cocktail to the whole blood at a concentration of 50 µL/mL.[\[2\]](#)
- Incubate at room temperature for 20 minutes.[\[2\]](#)
- Dilute the antibody-treated blood with an equal volume of PBS with 2% FBS.[\[2\]](#)
- Carefully layer the diluted blood sample on top of the **Lymphoprep**® in a centrifuge tube.
- Centrifuge at 1200 x g for 20 minutes at room temperature with the brake off.[\[2\]](#)
- Collect the enriched mononuclear cells from the **Lymphoprep**®:plasma interface.[\[2\]](#)
- Proceed with washing steps as described in the standard protocol.

Visualizations



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Caption: Troubleshooting workflow for **Lymphoprep**® separation issues.



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Caption: Impact of blood sample age on **Lymphoprep®** separation outcomes.

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- To cite this document: BenchChem. [Impact of old blood samples on Lymphoprep separation efficiency.]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1260219/docs#impact-of-old-blood-samples-on-lymphoprep-separation-efficiency\]](https://www.benchchem.com/product/b1260219/docs#impact-of-old-blood-samples-on-lymphoprep-separation-efficiency)

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